

# Navigating the Hazards: A Technical Guide to Handling Tetrafluorosuccinyl Chloride

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## Compound of Interest

Compound Name: Tetrafluorosuccinyl chloride

Cat. No.: B1294286

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**Tetrafluorosuccinyl chloride** ( $C_4Cl_2F_4O_2$ ) is a highly reactive chemical intermediate valuable in organic synthesis, particularly in the development of novel pharmaceutical compounds and advanced materials. However, its utility is matched by its significant hazards, primarily its corrosive nature. This technical guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures necessary for the safe utilization of **tetrafluorosuccinyl chloride** in a laboratory setting. The information herein is compiled from available safety data for the compound and analogous acyl chlorides.

## Core Safety and Physical Data

A thorough understanding of the chemical's properties is the foundation of safe handling. The following tables summarize the key quantitative data available for **tetrafluorosuccinyl chloride**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>4</sub> Cl <sub>2</sub> F <sub>4</sub> O <sub>2</sub>	PubChem[1]
Molecular Weight	226.94 g/mol	PubChem[1]
Physical Form	Liquid	Sigma-Aldrich
Boiling Point	86.1 °C	ChemBK[2]
Flash Point	85-87 °C	Sigma-Aldrich

Table 2: Hazard Identification and Classification

Hazard Classification	Code	Description	Source
GHS Pictogram	GHS05	Corrosion	Sigma-Aldrich
Signal Word	Danger	Sigma-Aldrich	
Hazard Statement	H314	Causes severe skin burns and eye damage	PubChem[1], Sigma-Aldrich
Precautionary Statement	P260	Do not breathe dusts or mists.	TCI Chemicals
Precautionary Statement	P280	Wear protective gloves, protective clothing, face protection.	TCI Chemicals
Precautionary Statement	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	Sigma-Aldrich
Precautionary Statement	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.	Sigma-Aldrich
Precautionary Statement	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	Sigma-Aldrich
Precautionary Statement	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	Sigma-Aldrich

Precautionary Statement	P405	Store locked up.	Sigma-Aldrich
Precautionary Statement	P501	Dispose of contents/ container to an approved waste disposal plant.	Sigma-Aldrich

## Experimental Protocols: Safe Handling and Storage

Given the reactive and corrosive nature of **tetrafluorosuccinyl chloride**, meticulous adherence to handling and storage protocols is critical. The following procedures are based on best practices for working with hazardous acyl chlorides.

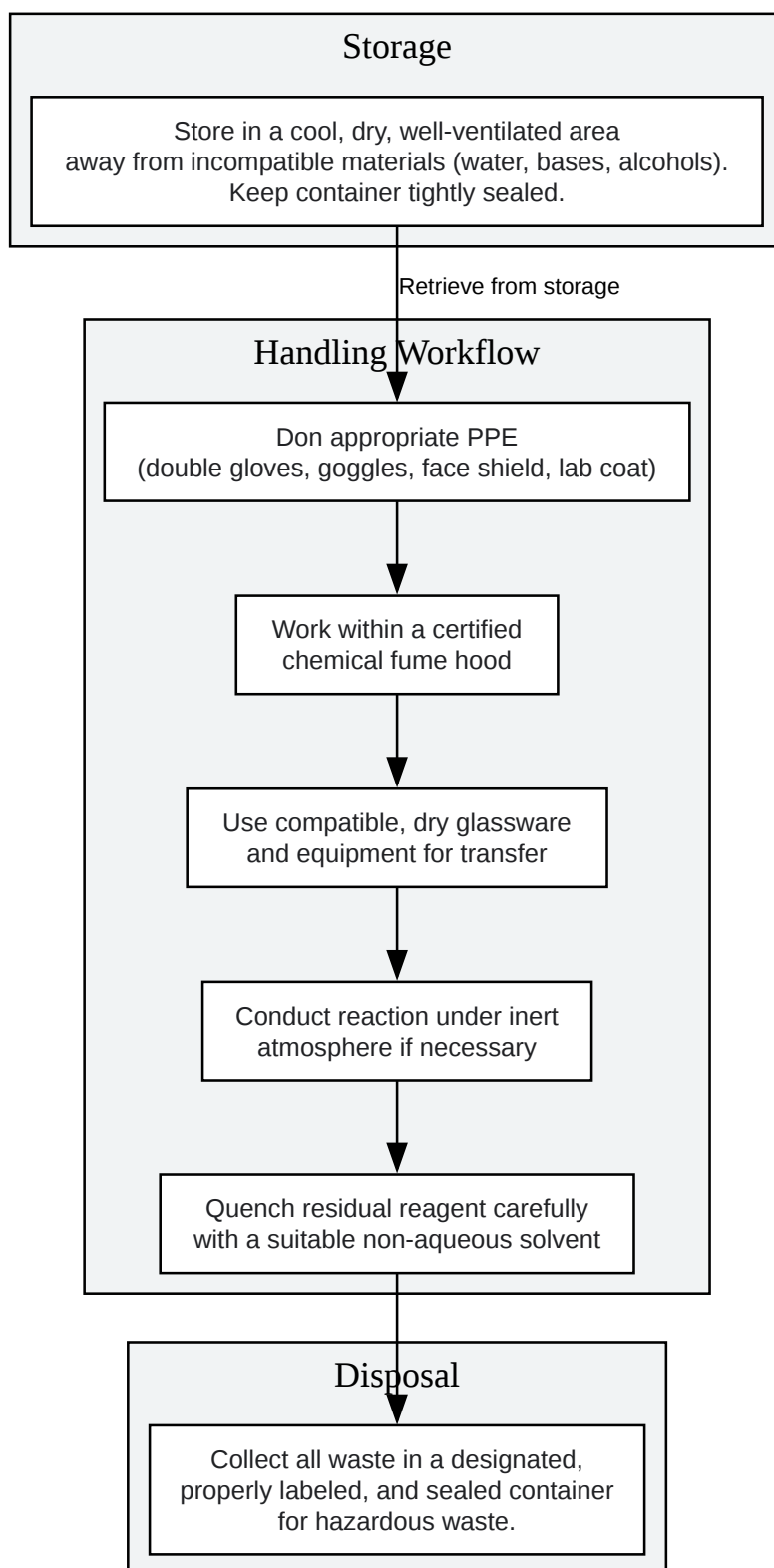
## Personal Protective Equipment (PPE)

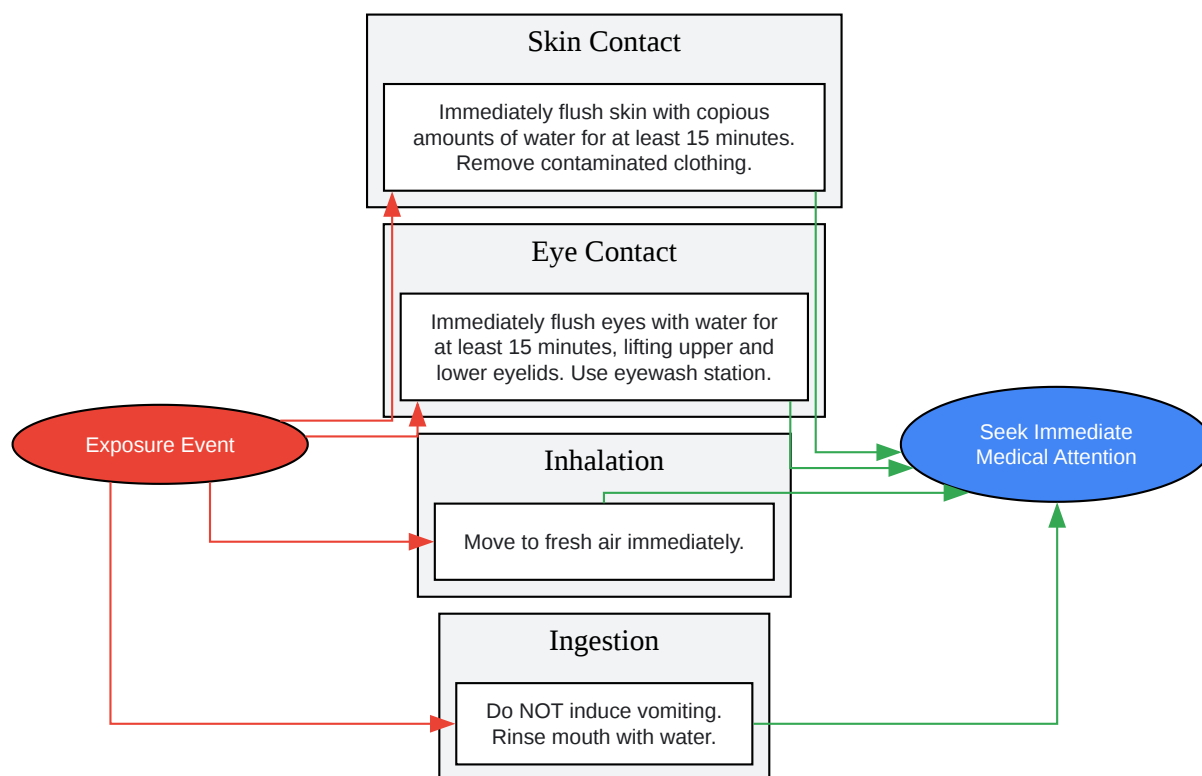
A multi-layered approach to PPE is mandatory to prevent any contact with the substance.

- **Hand Protection:** Wear double gloves. The outer glove should be of a material resistant to corrosive chemicals, such as Viton® or butyl rubber. The inner glove can be a standard nitrile glove. Change gloves frequently and immediately if contamination is suspected.
- **Eye and Face Protection:** Chemical safety goggles and a full-face shield are required.
- **Skin and Body Protection:** A chemical-resistant apron or lab coat must be worn over appropriate laboratory clothing. Ensure that clothing fully covers the arms and legs. Closed-toe shoes are mandatory.
- **Respiratory Protection:** All work with **tetrafluorosuccinyl chloride** must be conducted in a certified chemical fume hood to avoid inhalation of corrosive vapors.

## Storage and Handling Workflow

Proper storage and a well-defined workflow minimize the risk of accidental exposure or release.





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## References

- 1. Tetrafluorosuccinyl chloride | C<sub>4</sub>Cl<sub>2</sub>F<sub>4</sub>O<sub>2</sub> | CID 78983 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]

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